

1-Butoxynaphthalene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **1-Butoxynaphthalene**

Cat. No.: **B3032513**

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For immediate release: This technical guide provides a comprehensive overview of **1-Butoxynaphthalene**, including its chemical properties, synthesis, and analytical methods. This document is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis and characterization of this compound.

Core Chemical and Physical Data

1-Butoxynaphthalene is an aromatic ether with the chemical formula C₁₄H₁₆O.[\[1\]](#) Key quantitative data for this compound are summarized in the table below.

Property	Value	Source
CAS Number	20900-19-0	[1]
Molecular Weight	200.28 g/mol	[1]
Melting Point	33-33.5 °C	ChemicalBook
Boiling Point	309 °C	ChemicalBook
Density	1.016±0.06 g/cm ³ (Predicted)	ChemicalBook

Synthesis of 1-Butoxynaphthalene

The synthesis of **1-butoxynaphthalene** can be achieved via the Williamson ether synthesis, a well-established method for preparing ethers. This protocol is adapted from the synthesis of the

isomeric 2-butoxynaphthalene. The reaction involves the deprotonation of 1-naphthol to form a nucleophilic naphthoxide ion, which then undergoes a nucleophilic substitution reaction with an alkyl halide, such as 1-bromobutane or 1-iodobutane.

Experimental Protocol: Williamson Ether Synthesis

Materials:

- 1-Naphthol
- Sodium hydroxide (NaOH) or other suitable base
- Ethanol (or other suitable solvent)
- 1-Bromobutane or 1-Iodobutane
- Ice
- Water (deionized)

Procedure:

- In a round-bottom flask, dissolve 1-naphthol in ethanol.
- Add a stoichiometric equivalent of a strong base, such as sodium hydroxide, to the solution to deprotonate the hydroxyl group of 1-naphthol, forming the sodium 1-naphthoxide salt.
- Heat the mixture to reflux to ensure complete formation of the naphthoxide.
- Slowly add a stoichiometric equivalent of 1-bromobutane or 1-iodobutane to the refluxing mixture.
- Continue to reflux the reaction mixture for a sufficient time to allow the nucleophilic substitution to go to completion. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.

- Pour the reaction mixture over ice-water to precipitate the crude **1-butoxynaphthalene** product.
- Collect the solid product by vacuum filtration and wash with cold water to remove any remaining salts and impurities.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol or a hexane/ethyl acetate mixture.

Analytical Methods

Several analytical techniques can be employed for the characterization and quantification of **1-butoxynaphthalene**. The choice of method will depend on the specific requirements of the analysis, such as the sample matrix and the desired sensitivity.

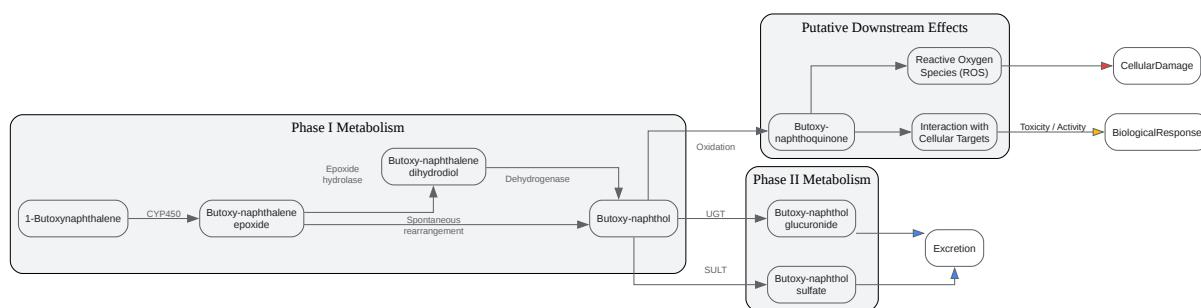
Analytical Method	Principle	Application
High-Performance Liquid Chromatography (HPLC)	Separation based on partitioning between a stationary phase and a liquid mobile phase.	Quantification and purity assessment.
Gas Chromatography-Mass Spectrometry (GC-MS)	Separation of volatile compounds followed by detection based on mass-to-charge ratio.	Identification and quantification, particularly in complex mixtures.
UV-Visible Spectrophotometry	Measurement of the absorption of ultraviolet or visible radiation by the analyte.	A simpler method for quantification, suitable for relatively pure samples.
Thin-Layer Chromatography (TLC)	Separation based on differential partitioning on a thin layer of adsorbent material.	Monitoring reaction progress and assessing purity.

Biological Activity and Signaling Pathways: A Putative Outlook

Currently, there is a notable lack of specific data in the scientific literature regarding the biological activity, metabolic fate, and potential signaling pathways of **1-butoxynaphthalene**. However, based on the well-documented metabolism of the parent compound, naphthalene, a hypothetical metabolic pathway can be proposed for research and investigation purposes.

The metabolism of naphthalene is known to proceed via cytochrome P450-mediated oxidation to form reactive epoxide intermediates. These can then be detoxified or further metabolized to various products, including naphthols and naphthoquinones, which have been shown to exhibit biological and toxicological effects. It is plausible that **1-butoxynaphthalene** could undergo similar metabolic transformations, although the presence of the butoxy group may influence the rate and regioselectivity of these reactions.

Below is a hypothetical metabolic pathway for **1-butoxynaphthalene**, intended to serve as a starting point for future research into its biological effects.



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References

- 1. 1-Butoxynaphthalene | C14H16O | CID 13262700 - PubChem [pubchem.ncbi.nlm.nih.gov]
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